

Application Notes: Dyeing Cellulose Acetate Nanofibers with C.I. Disperse Blue 165:1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse blue 165:1

Cat. No.: B15557020

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the dyeing of cellulose acetate nanofibers (CANF) using C.I. **Disperse Blue 165:1**. The protocols detailed below are based on the high-temperature exhaust method, utilizing environmentally friendly deep eutectic solvents (DES) as a dyeing medium, which has been shown to provide excellent colorimetric properties and good color fixation.^[1]

Introduction

Cellulose acetate nanofibers have garnered significant attention in various fields, including biomedical applications and textiles, due to their high surface area, mechanical strength, and absorption capacity. The coloration of these nanofibers is crucial for many applications. Disperse dyes, such as C.I. **Disperse Blue 165:1**, are suitable for dyeing hydrophobic fibers like cellulose acetate.^{[2][3]} This document outlines a detailed protocol for dyeing CANF with **Disperse Blue 165:1** in a choline chloride-based deep eutectic solvent system, which serves as a green alternative to conventional aqueous dyeing methods.^{[1][4]} This method has been demonstrated to be efficient, requiring shorter dyeing times compared to traditional processes.^{[5][4]}

Data Presentation

The following tables summarize the key materials used in the dyeing process and the color fastness properties of cellulose acetate nanofibers dyed with C.I. **Disperse Blue 165:1** in a choline chloride:ethylene glycol (CC:EG) medium.

Table 1: Materials for Dyeing Process

Material	Supplier	Purpose
Cellulose Acetate (CA)	Sigma-Aldrich	Nanofiber production
C.I. Disperse Blue 165:1	Huntsman	Dye
Choline Chloride (CC)	SCR Company	Component of DES
Ethylene Glycol (EG)	Sigma-Aldrich	Component of DES
Acetone	-	Solvent for CA
Dimethylacetamide (DMAc)	-	Solvent for CA

Source: Information compiled from multiple sources.[\[6\]](#)

Table 2: Color Fastness Properties of CANF Dyed with **Disperse Blue 165:1** in CC:EG Medium

Fastness Test	Standard	Result
Light Fastness	ISO 105-B02	Good
Washing Fastness	ISO 105-C10:2006	Good

Note: The results indicate that the choline chloride:ethylene glycol (CC:EG) medium provides superior color fixation properties compared to a choline chloride:urea (CC:Urea) medium.[\[1\]](#)

Experimental Protocols

This section provides detailed methodologies for the preparation of cellulose acetate nanofibers and the subsequent dyeing process with **Disperse Blue 165:1**.

1. Preparation of Cellulose Acetate Nanofibers (CANF) via Electrospinning

This protocol describes the fabrication of CANF using an electrospinning apparatus.

- Materials and Equipment:

- Cellulose Acetate (CA)
- Acetone/Dimethylacetamide (DMAc) solvent mixture
- Electrospinning apparatus (e.g., Tong Li Tech, TL-PRO-BM)
- Syringe with a metallic tip
- Digital syringe pump (e.g., Tong Li Tech, TL-F6)
- Rotating drum collector covered with aluminum foil
- Procedure:
 - Prepare a 12% (w/v) solution of cellulose acetate in a 2:1 mixture of acetone and dimethylacetamide.
 - Load the polymer solution into a syringe fitted with a metallic tip.
 - Mount the syringe on a digital syringe pump and set the feed rate to 0.10 mL/h.
 - Connect the metallic tip of the syringe to a positive electrode and a negative electrode to the rotating drum collector.
 - Position the syringe tip at a distance of 14 cm from the collector.
 - Set the drum rotation speed to 150 rpm.
 - Apply a voltage of 15 kV to initiate the electrospinning process.
 - Maintain the temperature at 27–29 °C and a relative humidity of 50–55% during the process.
 - Collect the nanofiber web on the aluminum foil.
 - Air-dry the resulting nanofibers for 24 hours.[4]

2. Dyeing of CANF with **Disperse Blue 165:1** using a Deep Eutectic Solvent

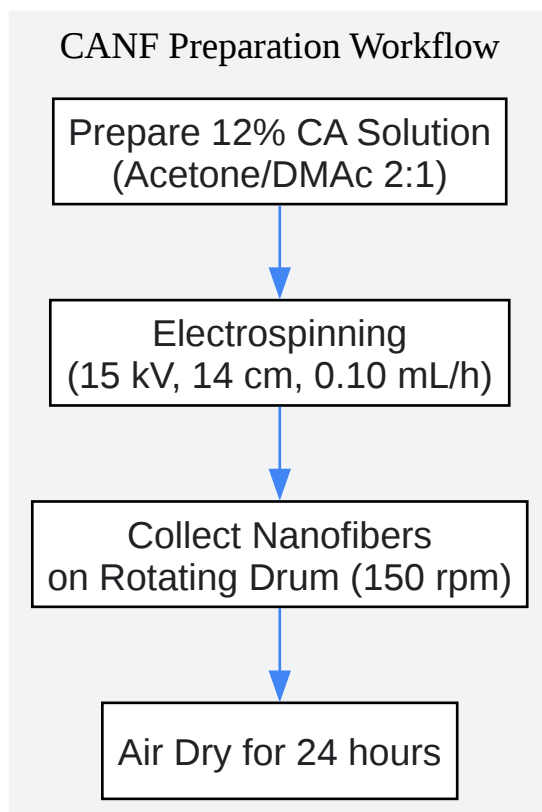
This protocol details the high-temperature exhaust dyeing method in a choline chloride:ethylene glycol (CC:EG) deep eutectic solvent.

- Materials and Equipment:
 - Cellulose Acetate Nanofibers (CANF)
 - C.I. **Disperse Blue 165:1**
 - Choline Chloride (CC)
 - Ethylene Glycol (EG)
 - Glass tubes
 - High-temperature dyeing apparatus
- Procedure:
 - Prepare the deep eutectic solvent by mixing choline chloride and ethylene glycol in a 1:2 molar ratio to create the CC:EG (1:2) medium.
 - Prepare a dye bath in a glass tube with a liquor-to-goods ratio of 1:100.
 - Disperse the C.I. **Disperse Blue 165:1** dye in the CC:EG medium.
 - Immerse the CANF sample in the dye bath.
 - Place the glass tube in the high-temperature dyeing apparatus.
 - Raise the temperature to the optimal dyeing temperature of 75 °C. The color strength has been observed to be highest at this temperature.[7]
 - Maintain the dyeing process for an optimal duration of 30 minutes to achieve significant dye adsorption.[1]
 - After dyeing, remove the sample from the dye bath. No extensive washing is required after the process.[1]

- Allow the dyed nanofibers to dry.

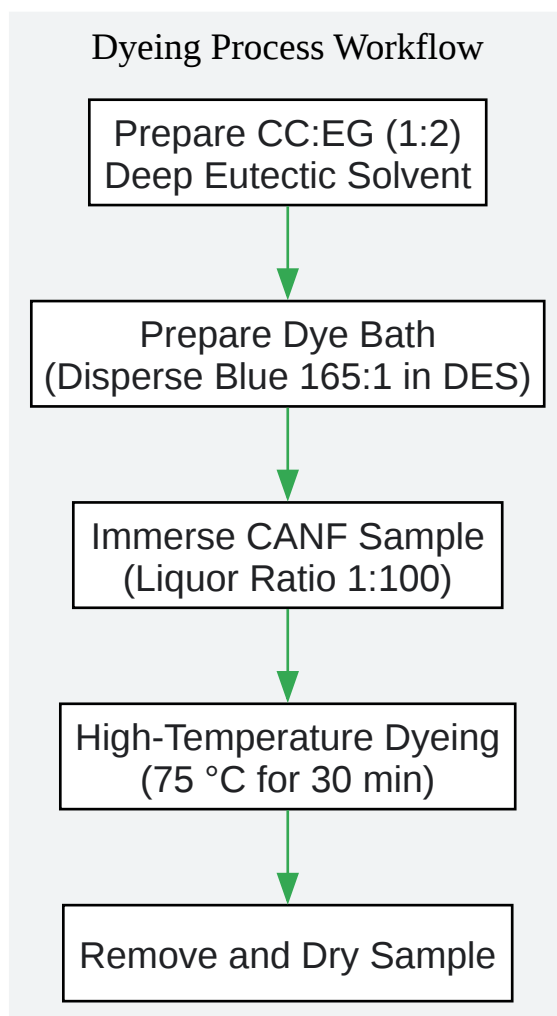
Visualizations

The following diagrams illustrate the experimental workflow for preparing and dyeing the cellulose acetate nanofibers.



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Caption: Workflow for the preparation of cellulose acetate nanofibers.



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Caption: Workflow for dyeing cellulose acetate nanofibers.

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